

Spectroscopic data of 2,2-dimethoxycyclohexan-1-one (NMR, IR, MS)

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Compound of Interest

Compound Name: 2,2-dimethoxycyclohexan-1-one

CAS No.: 38461-13-1

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Authored by: A Senior Application Scientist

Foreword: The Analytical Imperative for α -Keto Acetals

In the landscape of synthetic organic chemistry, α -keto acetals such as **2,2-dimethoxycyclohexan-1-one** represent a class of compounds with significant synthetic utility. [1] They serve as crucial intermediates, embedding a protected aldehyde-equivalent adjacent to a ketone, thereby allowing for selective chemical transformations.[1] The precise characterization of these molecules is not merely an academic exercise; it is a fundamental requirement for ensuring reaction success, purity, and the validity of subsequent mechanistic studies. This guide provides a comprehensive analysis of the key spectroscopic data—NMR, IR, and MS—used to elucidate and confirm the structure of **2,2-dimethoxycyclohexan-1-one**. The interpretation herein is grounded in first principles and validated by established spectral correlations for related chemical motifs.

Molecular Structure and Spectroscopic Overview

The structural confirmation of **2,2-dimethoxycyclohexan-1-one** hinges on the synergistic interpretation of multiple spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and together, they offer an unambiguous portrait of the molecule.

Caption: Molecular structure of **2,2-dimethoxycyclohexan-1-one**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Core Skeleton

Nuclear Magnetic Resonance (NMR) spectroscopy provides the most detailed information about the carbon-hydrogen framework of a molecule.^[2] For **2,2-dimethoxycyclohexan-1-one**, both ^1H and ^{13}C NMR are indispensable for structural verification.

^1H NMR Spectroscopy Analysis

The proton NMR spectrum reveals the electronic environment of every hydrogen atom. The electron-withdrawing nature of the carbonyl ($\text{C}=\text{O}$) group and the acetal $\text{C}-\text{O}$ bonds causes a deshielding effect, shifting the signals of nearby protons downfield (to a higher ppm value).^[3]

Predicted ^1H NMR Data (CDCl_3 , 500 MHz)

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
-OCH ₃	~3.25	Singlet (s)	6H	Two equivalent methoxy groups on the quaternary acetal carbon.
C6-H ₂	~2.50	Triplet (t)	2H	Protons are α to the electron-withdrawing carbonyl group, causing significant deshielding. [4]
C3-H ₂	~1.95	Multiplet (m)	2H	Protons are adjacent to the acetal carbon.
C5-H ₂	~1.85	Multiplet (m)	2H	Standard aliphatic protons, adjacent to C4 and the α -carbon C6.

| C4-H₂ | ~1.70 | Multiplet (m) | 2H | Standard aliphatic protons, least affected by electron-withdrawing groups. |

¹³C NMR Spectroscopy Analysis

The ¹³C NMR spectrum provides a count of the chemically non-equivalent carbon atoms and insight into their functional group identity.[\[2\]](#) The carbonyl and acetal carbons are particularly diagnostic, appearing at characteristic downfield shifts.

Predicted ¹³C NMR Data (CDCl₃, 125 MHz)

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
C1 (C=O)	~208	Ketone carbonyl carbon, highly deshielded.[5]
C2 (Acetal)	~102	Quaternary carbon bonded to two oxygens, characteristic of an acetal.
-OCH ₃	~50	Methoxy group carbons.
C6	~38	α -carbon to the ketone.
C3	~32	Carbon adjacent to the acetal.
C5	~27	Aliphatic ring carbon.

| C4 | ~22 | Aliphatic ring carbon. |

Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared (IR) spectroscopy is a rapid and powerful tool for identifying the presence of specific functional groups, which absorb IR radiation at characteristic frequencies.[6]

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group
~2950, 2870	Medium	C-H Stretch	Aliphatic (CH ₂ & CH ₃)
~1720	Strong, Sharp	C=O Stretch	Cyclic Ketone

| ~1100-1200 | Strong | C-O Stretch | Acetal |

The most telling feature in the IR spectrum is the intense, sharp absorption band around 1720 cm^{-1} . This is highly characteristic of a six-membered cyclic ketone (cyclohexanone).^{[6][7]} The absence of a broad O-H stretch (around 3300 cm^{-1}) and aldehyde C-H stretches (around 2720 and 2820 cm^{-1}) further supports the assigned structure over potential side products or starting materials. The strong C-O stretching bands confirm the presence of the acetal functionality.^[8]

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides two critical pieces of information: the molecular weight of the compound and structural clues based on its fragmentation pattern upon ionization. Electron Ionization (EI) is a common method for this analysis.

Molecular Formula: $\text{C}_8\text{H}_{14}\text{O}_3$ Molecular Weight: 158.19 g/mol

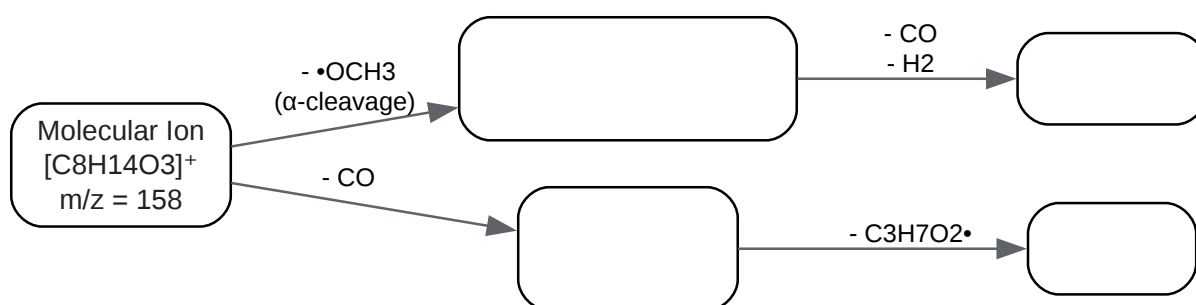
Predicted Key Fragments in EI-MS

m/z	Proposed Fragment	Fragmentation Pathway
158	$[\text{M}]^+$	Molecular Ion
127	$[\text{M} - \bullet\text{OCH}_3]^+$	α -cleavage: Loss of a methoxy radical. ^[9]
100	$[\text{M} - \text{C}_3\text{H}_6\text{O}]^+$	McLafferty-type rearrangement or complex ring cleavage.
87	$[\text{CH}_3\text{OC}(\text{O})\text{CH}_2\text{CH}_2]^+$	Cleavage of the C3-C4 bond followed by loss of C_3H_5 .

| 55 | $[\text{C}_4\text{H}_7]^+$ | Characteristic fragment for cyclic ketones resulting from ring cleavage.^{[10][11]} |

Plausible Fragmentation Pathway

The fragmentation of **2,2-dimethoxycyclohexan-1-one** is driven by the presence of the ketone and acetal functionalities. A primary and highly diagnostic fragmentation event is the α -cleavage involving the loss of a methoxy group.



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Caption: Key fragmentation pathways for **2,2-dimethoxycyclohexan-1-one** in EI-MS.

Experimental Protocols

Sample Preparation and Data Acquisition

A self-validating protocol ensures data integrity and reproducibility.

- Sample Purity: Ensure the sample is of high purity (>98%), as determined by a preliminary technique like GC-MS or TLC, to avoid spectral artifacts.
- NMR Spectroscopy:
 - Dissolve ~10-20 mg of the compound in ~0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% tetramethylsilane (TMS) as an internal standard.
 - Acquire ¹H and ¹³C spectra on a 400 MHz or higher field spectrometer.
 - Utilize standard acquisition parameters. For ¹³C, a sufficient number of scans (e.g., 1024) should be averaged to achieve a good signal-to-noise ratio, especially for the quaternary acetal carbon.
- IR Spectroscopy:
 - Acquire the spectrum using an FT-IR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory for a neat sample, or as a thin film on a NaCl plate.
 - Scan over the range of 4000-600 cm⁻¹.

- Mass Spectrometry:
 - Introduce the sample via a Gas Chromatography (GC) inlet to ensure separation from any minor impurities.
 - Use a standard EI source operating at 70 eV.
 - Scan a mass range of m/z 40-200.

Conclusion: A Unified Spectroscopic Signature

The structural elucidation of **2,2-dimethoxycyclohexan-1-one** is a clear demonstration of the power of modern spectroscopic methods. The ^1H and ^{13}C NMR spectra precisely map the carbon-hydrogen framework, IR spectroscopy confirms the presence of the critical ketone and acetal functional groups, and mass spectrometry verifies the molecular weight and provides corroborating structural evidence through predictable fragmentation. The convergence of these distinct datasets provides an unambiguous and confident assignment of the molecular structure, a critical checkpoint in any synthetic or drug development workflow.

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